

Technical Guide: 4-Bromo-2-cyclopropoxypyridine (CAS: 1209460-14-9)

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Compound of Interest

Compound Name: 4-Bromo-2-cyclopropoxypyridine

Cat. No.: B596339

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of publicly available information for **4-Bromo-2-cyclopropoxypyridine**. Detailed experimental protocols, spectral data, and biological activity data for this specific compound are not readily available in the public domain. The information presented herein is intended for research and informational purposes only.

Chemical Identity and Properties

4-Bromo-2-cyclopropoxypyridine is a substituted pyridine derivative. Pyridine and its derivatives are common structural motifs in many pharmaceuticals and agrochemicals, making this compound a potentially valuable building block in medicinal chemistry and drug discovery.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	1209460-14-9
Molecular Formula	C ₈ H ₈ BrNO
IUPAC Name	4-bromo-2-(cyclopropyloxy)pyridine

Table 2: Physicochemical Properties

Property	Value	Source
Molecular Weight	214.06 g/mol	Multiple Suppliers
Purity	Typically $\geq 95\%$ or $\geq 97\%$	Varies by Supplier
Appearance	Not specified (likely a solid or oil)	-
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available	-

Safety and Handling

A specific Safety Data Sheet (SDS) for **4-Bromo-2-cyclopropoxypyridine** is not publicly available. However, based on data for structurally related compounds such as 4-bromo-2-chloropyridine and 4-bromo-2-(difluoromethoxy)pyridine, the following hazards should be anticipated. All handling should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.

Table 3: GHS Hazard Statements for Structurally Related Compounds

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

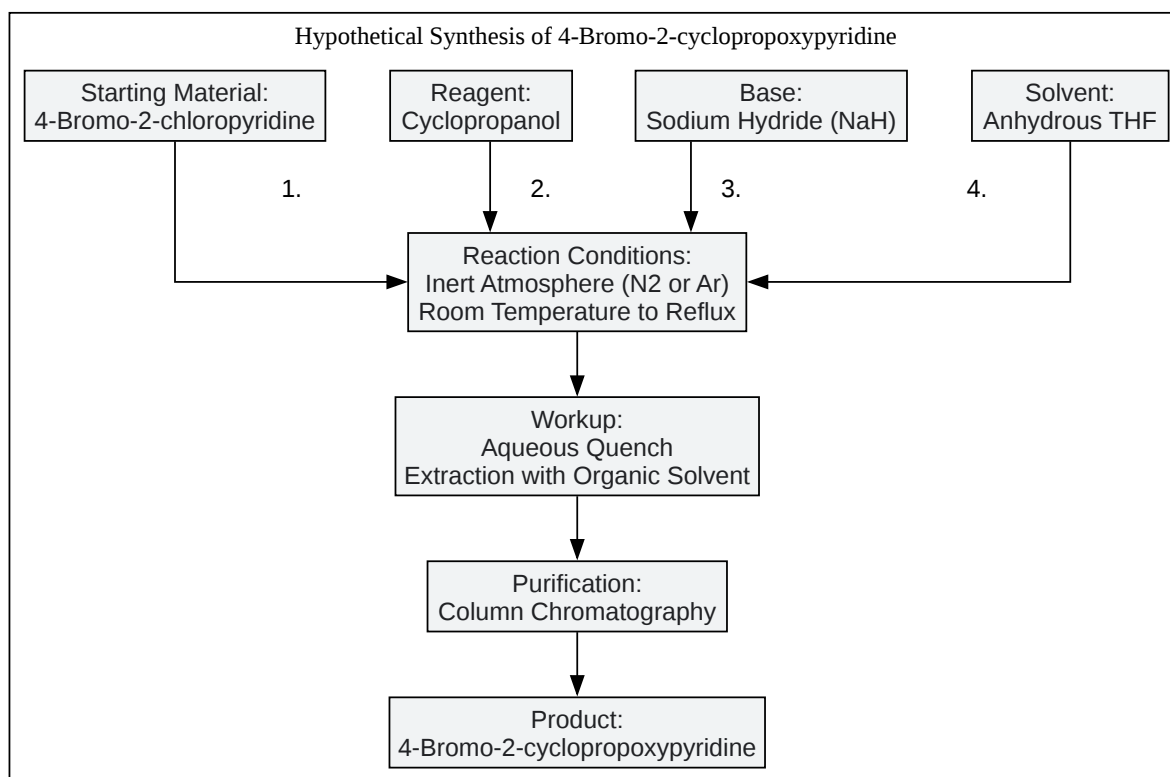
Precautionary Statements: P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501.

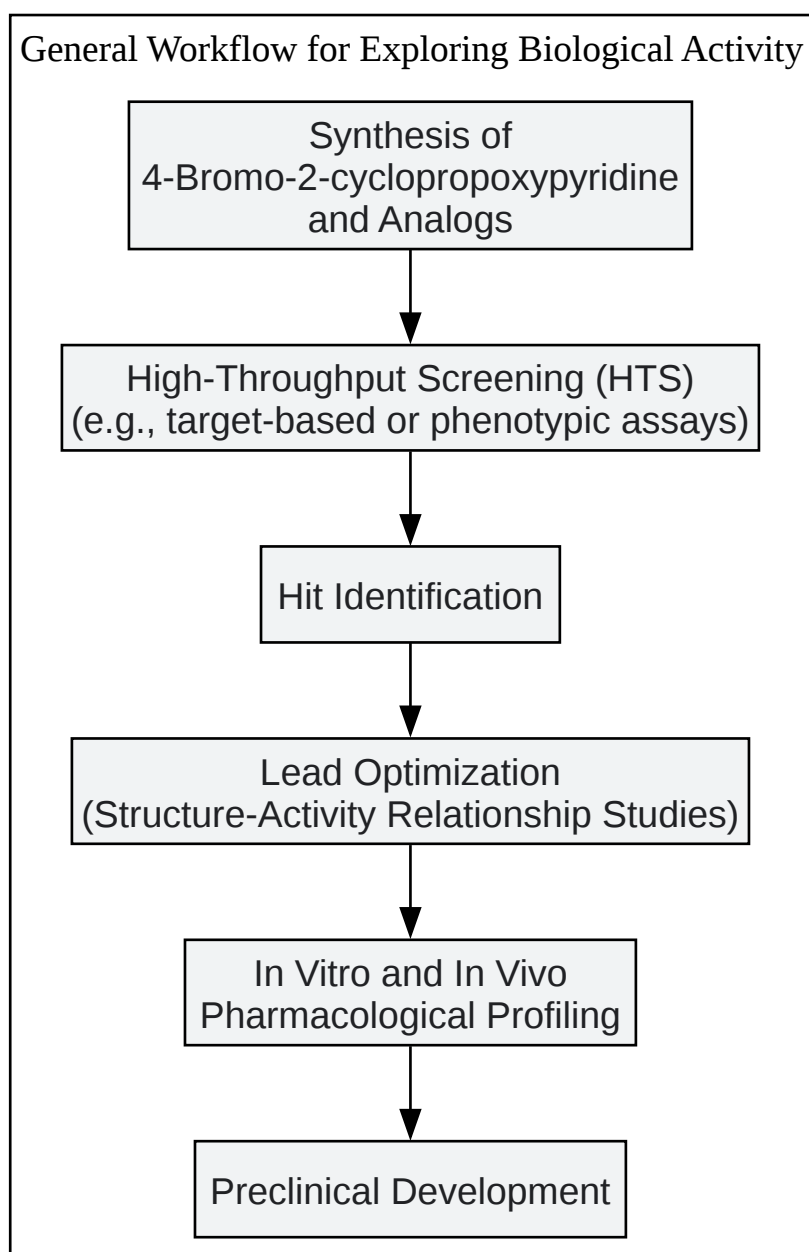
Experimental Protocols (Hypothetical)

Disclaimer: No specific experimental protocol for the synthesis of **4-Bromo-2-cyclopropoxypyridine** has been found in the public domain. The following represents a plausible synthetic route based on general principles of organic chemistry for related compounds. This protocol has not been experimentally validated and should be adapted and optimized by a qualified chemist.

A potential synthetic route could involve the nucleophilic aromatic substitution of a di-halogenated pyridine with cyclopropanol or the O-alkylation of a hydroxypyridine derivative.

Hypothetical Synthesis Workflow:





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